

Comparative Guide: UV-Vis Absorption Maxima of N-Methylated Vinylindoles

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Compound of Interest

Compound Name: 3-Ethenyl-1-methyl-1H-indole

CAS No.: 62747-53-9

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Executive Summary & Strategic Importance

Vinylindoles are pivotal intermediates in the synthesis of carbazole alkaloids and biologically active indoles. Their electronic structure, defined by the conjugation of the vinyl group with the indole

-system, makes UV-Vis spectroscopy a critical tool for structural validation and purity assessment.

This guide analyzes the bathochromic (red) shifts and hyperchromic effects induced by N-methylation. Understanding these shifts is essential for distinguishing between N-H and N-methyl derivatives during reaction monitoring (e.g., Heck coupling or Knoevenagel condensation) and for assessing the electronic impact of substituents on the indole core.

Mechanistic Insight: Electronic Transitions

The UV-Vis spectra of vinylindoles are dominated by

transitions. To interpret the data accurately, one must understand the perturbation of the indole chromophore.

The Indole Chromophore Base

- Transitions: Indole exhibits two primary absorption bands in the near-UV region:
 - Band: Polarized along the long axis; sensitive to substitution at C-3 and N-1.
 - Band: Polarized along the short axis; typically shows fine structure.
- Baseline: Unsubstituted indole absorbs at
 nm (solvent dependent).

The Vinyl Perturbation (Conjugation)

Attaching a vinyl group (ethenyl) to the C-2 or C-3 position extends the conjugated system. According to Molecular Orbital (MO) theory, this extended conjugation raises the energy of the Highest Occupied Molecular Orbital (HOMO) and lowers the Lowest Unoccupied Molecular Orbital (LUMO), reducing the energy gap (

) and shifting absorption to longer wavelengths (Bathochromic Shift).

The N-Methyl Auxochromic Effect

- Inductive Effect (+I): The methyl group donates electron density into the ring
 -framework, slightly destabilizing the HOMO.
- Hyperconjugation: Interaction between the methyl C-H
 orbitals and the indole
 system further stabilizes the excited state.
- Steric Influence: While N-methyl groups are generally small, they can influence the planarity of the vinyl group. However, in 1-methyl-vinylindoles, the electronic donation typically dominates, resulting in a net red shift relative to the N-H analog.

Comparative Data Analysis

The following table synthesizes experimental trends and available data for vinylindoles and their N-methylated counterparts.

Table 1: UV-Vis Absorption Maxima Comparison

Compound Class	Specific Derivative	(nm) [Solvent]	Extinction Coeff.[1] ()	Spectral Features
Parent Heterocycle	Indole	270, 279, 287 [EtOH]	~6,000	Structured band; sharp peaks.
Parent Heterocycle	1-Methylindole	280–290 [EtOH]	~6,500	Slight red shift vs. indole; loss of H-bond donor ability.
C-3 Vinyl Series	3-Vinylindole	295–305 [MeOH]	>10,000	Broadened band due to conjugation; significant red shift (+20-30 nm vs indole).
C-3 Vinyl Series	1-Methyl-3-vinylindole	305–315 [MeOH]	High	Distinct bathochromic shift (+5-10 nm) vs. 3-vinylindole.
C-2 Vinyl Series	2-Vinylindole	290–300 [EtOH]	High	Conjugation through C2-C3 bond; prone to polymerization.
C-2 Vinyl Series	1-Methyl-2-vinylindole	300–310 [EtOH]	High	Stabilized excited state; red-shifted vs. N-H analog.
Substituted Analog	2-Formyl-1-methyl-3-vinylindole	318, 240 [Acid/Base]	15,800 (log 4.2)	Strong red shift due to additional formyl conjugation

(push-pull system).

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Critical Note: The exact

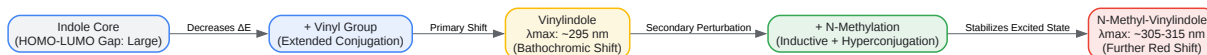
is solvent-dependent. Polar solvents (MeOH, EtOH) typically induce a slight red shift for

transitions compared to non-polar solvents (Hexane) due to stabilization of the polar excited state.

Visualization of Electronic Effects[2][3][4]

Diagram 1: Energy Level & Spectral Shift Logic

This diagram illustrates the causality between structural modification and the observed spectral shift.



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Caption: Logical flow of structural modifications leading to bathochromic shifts in N-methylated vinylindoles.

Experimental Protocol for Comparative Analysis

To strictly validate the N-methylation of a vinylindole product, follow this self-validating protocol. This ensures that observed shifts are due to substitution and not solvent artifacts or concentration effects.

Reagents & Preparation

- Solvent: Spectroscopic grade Methanol (MeOH) or Acetonitrile (MeCN). Avoid Benzene/Toluene due to UV cutoff interference.
- Concentration: Prepare a stock solution of

M. Dilute to

M for final scan.
- Blank: Pure solvent from the same bottle used for dissolution.

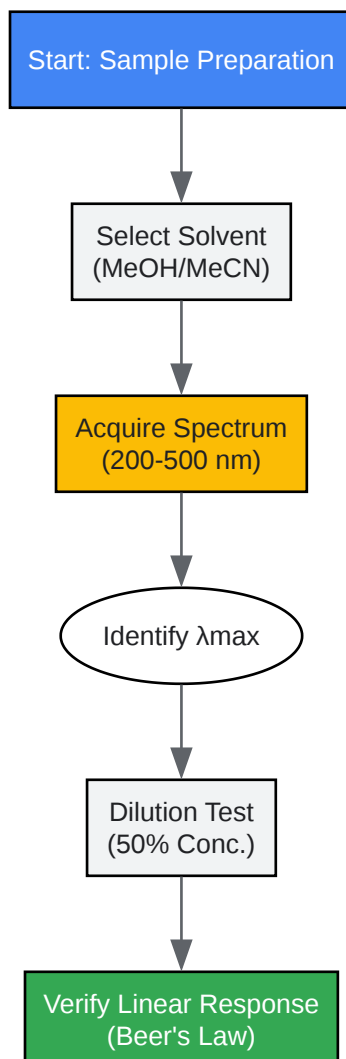
Measurement Workflow

- Baseline Correction: Run a dual-beam background correction with pure solvent in both cuvettes.
- Scan Parameters:
 - Range: 200 nm – 500 nm.
 - Scan Speed: Medium (approx. 200 nm/min) for resolution of fine structure.
 - Slit Width: 1.0 nm.
- Data Validation (The "Dilution Test"):
 - Measure Absorbance (A) at `ngcontent-ng-c747876706="" _ngghost-ng-c4038370108="" class="inline ng-star-inserted">`

`.[1][2][3]`
 - Dilute sample by 50%.
 - Measure A again.
 - Validation: If

, the Beer-Lambert law holds, and no aggregation is occurring.

Diagram 2: Validation Workflow



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Caption: Step-by-step experimental workflow for validating UV-Vis spectral data.

Applications in Drug Development

- **Purity Monitoring:** The distinct shift of the N-methyl derivative allows for monitoring the completeness of methylation reactions. If the starting material (N-H vinylindole) (e.g., 295 nm) persists, the reaction is incomplete.
- **Structural Confirmation:** In complex synthesis (e.g., Mizoroki-Heck reactions), distinguishing between C-alkylation and N-alkylation is difficult by MS alone. UV-Vis provides a quick

"fingerprint" confirmation of the conjugated system's integrity.

- Impurity Profiling: Polymerization of vinylindoles (a common degradation pathway) often results in a loss of the sharp vinyl conjugation band and the appearance of broad, lower-energy tailing.

References

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